



Isotopic Purity of Amitrole-¹³C,¹⁵N₂: A Technical Overview

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Compound of Interest

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For researchers, scientists, and drug development professionals, understanding the precise isotopic composition of labeled compounds like Amitrole-¹³C,¹⁵N₂ is critical for ensuring the accuracy and reliability of experimental results. This technical guide provides a comprehensive overview of the isotopic purity of Amitrole-¹³C,¹⁵N₂, including methodologies for its determination and insights into its mechanism of action.

While specific batch-to-batch isotopic purity values for commercially available Amitrole-¹³C, ¹⁵N₂ are proprietary and typically provided in the Certificate of Analysis upon purchase, this guide outlines the expected purity levels and the analytical techniques employed to ascertain them.

Quantitative Data Summary

The isotopic purity of a labeled compound refers to the percentage of molecules that contain the desired stable isotopes at the specified positions. For Amitrole-¹³C,¹⁵N₂, this means the molecule contains two ¹³C atoms and two ¹⁵N atoms. While the exact isotopic enrichment is not publicly available, the chemical purity of commercially available standards is typically high.



Parameter	Value	Source
Chemical Formula	¹³ C ₂ H ₄ N ₂ ¹⁵ N ₂	LGC Standards[1], CymitQuimica[2]
Molecular Weight	88.05 g/mol	LGC Standards[1]
CAS Number	1346603-92-6	LGC Standards[1]
Chemical Purity	>95% (by HPLC)	LGC Standards[1]
Isotopic Purity	Not publicly available; provided in the Certificate of Analysis.	LGC Standards

Note: The chemical purity, determined by High-Performance Liquid Chromatography (HPLC), indicates the percentage of the compound that is Amitrole, irrespective of its isotopic composition. The isotopic purity, a separate measure, quantifies the extent of ¹³C and ¹⁵N incorporation.

Experimental Protocols for Determining Isotopic Purity

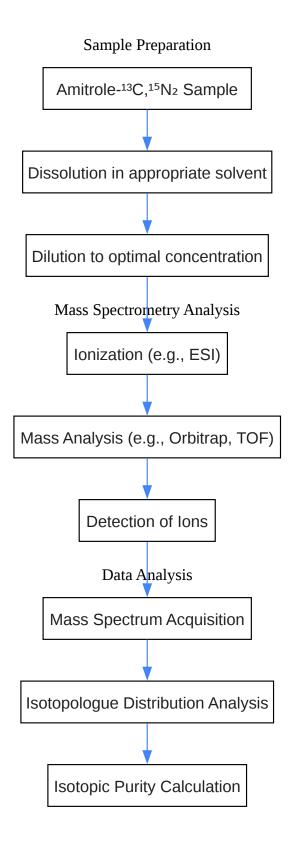
The determination of isotopic enrichment for compounds like Amitrole-¹³C,¹⁵N₂ relies on sophisticated analytical techniques capable of differentiating between isotopes. The primary methods employed are Mass Spectrometry and Nuclear Magnetic Resonance (NMR) spectroscopy.

Mass Spectrometry (MS)

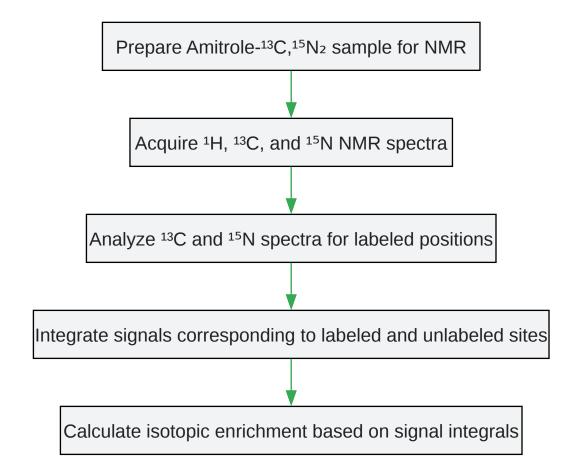
High-resolution mass spectrometry is a powerful tool for quantifying the degree of isotopic labeling. By precisely measuring the mass-to-charge ratio of the ionized compound, different isotopologues (molecules with different isotopic compositions) can be resolved and their relative abundances determined.

Workflow for Isotopic Purity Determination by Mass Spectrometry:

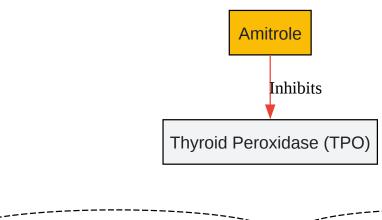


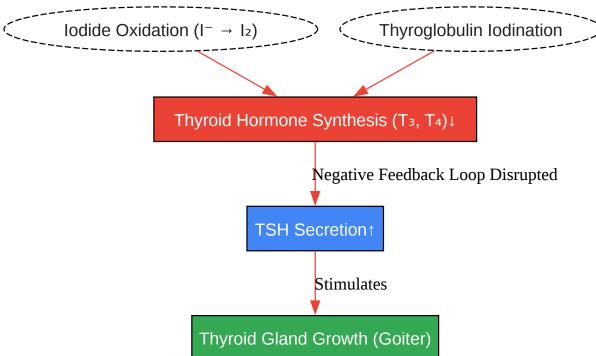












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